

Essential Safety and Operational Guide for Handling Diisopropyl Sulfate

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Compound of Interest

Compound Name: Diisopropyl sulfate

Cat. No.: B1214918

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This guide provides immediate safety, handling, and disposal protocols for **Diisopropyl sulfate**, tailored for research and drug development professionals. Adherence to these procedures is critical due to the chemical's significant health risks.

Hazard Summary

Diisopropyl sulfate is a hazardous substance that is harmful if swallowed or in contact with skin, causes severe skin burns and eye damage, and is a suspected carcinogen.[1][2][3] The International Agency for Research on Cancer (IARC) classifies it as a Group 2B carcinogen, meaning it is possibly carcinogenic to humans.[3]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1][2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[1][2]
Skin Corrosion/Irritation	Sub-category 1C	H314: Causes severe skin burns and eye damage.[1][2]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage.[1]

| Carcinogenicity | Category 2 | H351: Suspected of causing cancer.[1][2] |

Toxicity Data

Route	Species	Value
Oral LD50	Rat	1199 mg/kg[1]

| Dermal LD50 | Rabbit | 1551 mg/kg[1] |

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. All work must be conducted in a designated area, preferably within a chemical fume hood.[4]

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a full-face shield.[2][5]	Protects against splashes that can cause severe eye damage.[1] A face shield offers an additional layer of protection for the entire face.[5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber).[5]	Prevents skin contact, which can cause severe burns and systemic toxicity.[1] Gloves must be inspected before use and disposed of after handling.[2]
Body Protection	Chemical-resistant laboratory coat, apron, or coveralls.[6][7]	Protects skin from splashes and contamination. All street clothes should be covered.
Footwear	Closed-toe, chemical-resistant shoes or boots.	Prevents exposure from spills.
Respiratory Protection	Work must be conducted in a chemical fume hood.[4] For spills or emergencies where vapor concentrations are unknown, a self-contained breathing apparatus (SCBA) is necessary.[2][8]	Diisopropyl sulfate vapors are hazardous if inhaled.[8]

Standard Operating Procedures for Safe Handling

Preparation and Handling:

- Obtain Special Instructions: Before use, obtain and read the Safety Data Sheet (SDS).[1]
- Work Area Setup: Ensure work is performed in a well-ventilated area, such as a certified chemical fume hood, to prevent the generation of vapors.[1][2]

- Don PPE: Wear all required PPE as specified in the table above before handling the chemical.
- Handling: Avoid all contact with skin, eyes, and clothing.[1] Do not eat, drink, or smoke in the handling area.[2]
- Post-Handling: Wash hands and face thoroughly after handling.[1] Remove and properly dispose of contaminated gloves and other disposable PPE.[2]

Storage:

- Store in a tightly closed, original container.[1]
- Keep in a locked, designated freezer at temperatures under -20°C.
- Store under an inert gas atmosphere.[1]

Emergency Procedures

Immediate and correct response to an exposure or spill is critical.

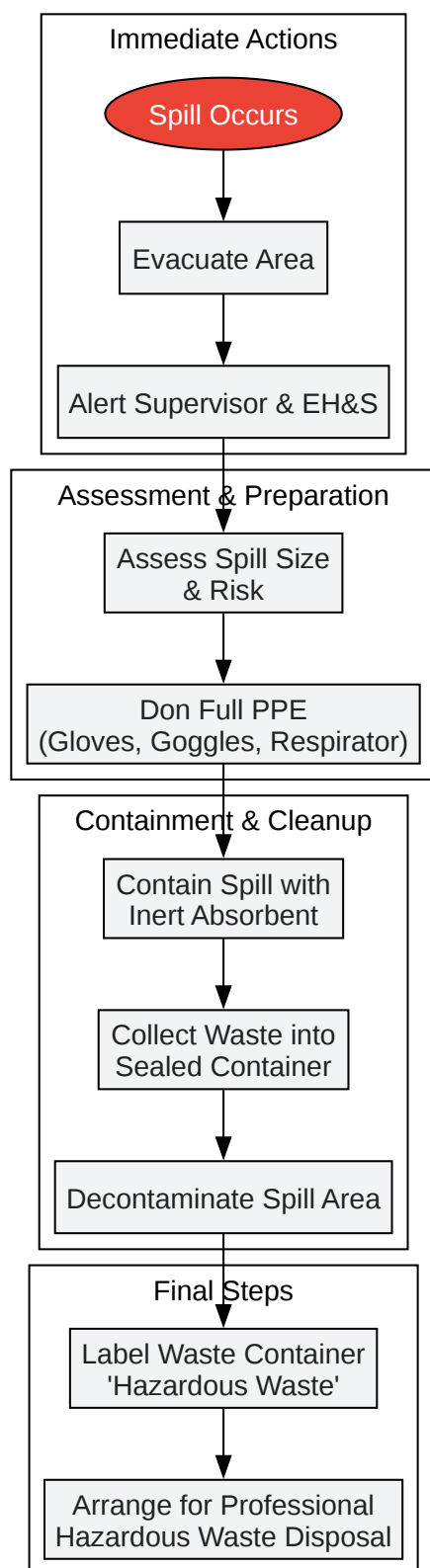
First-Aid Measures

Exposure Route	Action
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][2][8]
Skin Contact	Immediately take off all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[1][8]
Eye Contact	Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[1][8]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[1\]](#)[\[8\]](#) |

Spill Response Protocol

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[2\]](#)
- Ventilate: Ensure the area is well-ventilated, but avoid breathing vapors.[\[2\]](#)[\[9\]](#)
- Wear PPE: Don appropriate PPE, including respiratory protection (SCBA if necessary), chemical-resistant gloves, and body protection.[\[2\]](#)
- Contain: Confine the spill to a small area using a spill kit or inert absorbent material (e.g., vermiculite, dry sand). Do not let the product enter drains.[\[2\]](#)
- Collect: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, closed, and labeled container for disposal.[\[2\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Treat all spill cleanup materials as hazardous waste and dispose of them according to the disposal plan.



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Caption: Workflow for responding to a **Diisopropyl sulfate** spill.

Disposal Plan

Diisopropyl sulfate and any materials contaminated with it must be treated as hazardous waste.

Waste Collection:

- Segregation: Do not mix **Diisopropyl sulfate** waste with other waste streams, especially non-halogenated waste.[\[4\]](#)
- Container: Collect all waste (liquid, solid, and contaminated PPE) in a designated, compatible, and clearly labeled hazardous waste container.[\[10\]](#)[\[11\]](#) The container must be kept securely sealed when not in use.[\[4\]](#)
- Labeling: The waste container must be labeled "Hazardous Waste" and include the full chemical name: "**Diisopropyl sulfate**".

Disposal Procedure:

- All waste must be disposed of through a licensed and certified hazardous waste disposal company.[\[1\]](#)[\[2\]](#)
- Follow all local, state, and national regulations for hazardous waste disposal.[\[1\]](#)
- Contact your institution's Environmental Health and Safety (EH&S) department to arrange for waste pickup.

Empty Container Disposal:

- Thoroughly empty the container.
- Triple rinse the container with a suitable solvent. Collect the rinsate as hazardous waste.
- After rinsing, deface or remove the original label.[\[10\]](#)
- Dispose of the rinsed container in accordance with institutional guidelines, which may allow for disposal as regular glass waste or require collection by EH&S.[\[10\]](#)[\[12\]](#)

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